

Technical Support Center: Ac-RYYRWK-NH2 In Vivo Administration

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Compound of Interest

Compound Name: Ac-RYYRWK-NH2

Cat. No.: B013129

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the selection of a suitable vehicle for the in vivo administration of the NOP receptor partial agonist, **Ac-RYYRWK-NH2**.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-RYYRWK-NH2** and what is its primary in vivo effect?

A1: **Ac-RYYRWK-NH2** is a potent and selective peptide-based partial agonist for the Nociceptin/Orphanin FQ (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.^[1] It displays high selectivity for the NOP receptor over other opioid receptors such as μ , δ , and κ . In vivo studies have shown that **Ac-RYYRWK-NH2** can increase food intake.

Q2: What is the solubility of **Ac-RYYRWK-NH2**?

A2: **Ac-RYYRWK-NH2** is soluble in water up to 1 mg/mL. For potentially higher concentrations or to aid dissolution, warming the solution to 37°C and using an ultrasonic bath may be beneficial.^[1]

Q3: What are the recommended storage conditions for **Ac-RYYRWK-NH2**?

A3: Lyophilized **Ac-RYYRWK-NH2** should be stored desiccated at -20°C for long-term stability.^[2] Once reconstituted in a solvent, the stock solution should be aliquoted to avoid repeated

freeze-thaw cycles. These aliquots can be stored at -20°C for up to one month or at -80°C for up to six months.^[1]

Q4: Which vehicles are commonly used for in vivo administration of peptides like **Ac-RYYRWK-NH2**?

A4: The choice of vehicle depends on the peptide's properties and the route of administration. For water-soluble peptides like **Ac-RYYRWK-NH2**, aqueous solutions are a good starting point. Common vehicles include:

- Sterile Water for Injection
- Saline (0.9% NaCl): Isotonic and well-tolerated for most routes of administration.
- Phosphate-Buffered Saline (PBS): A buffered solution that can help maintain pH stability.

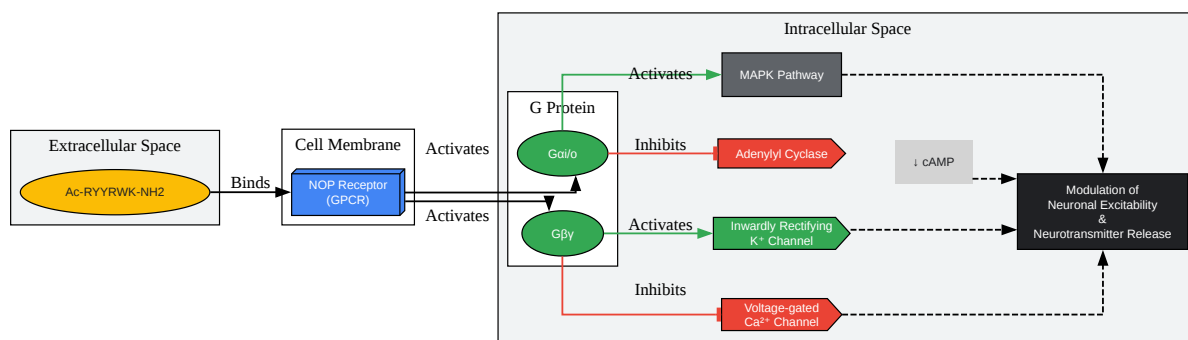
For peptides with lower aqueous solubility, co-solvents may be necessary. However, these should be used with caution due to potential toxicity. Examples include:

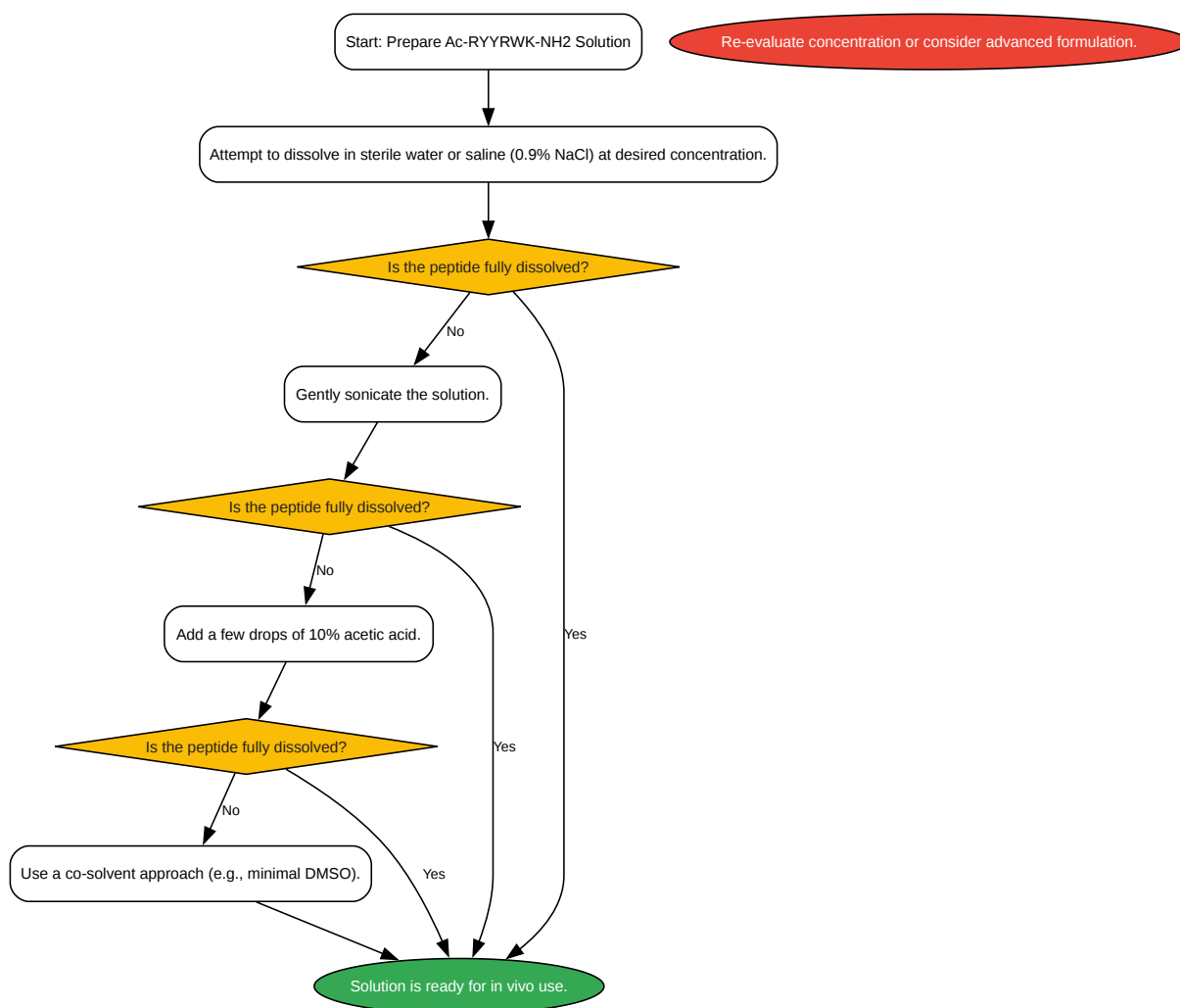
- Dimethyl sulfoxide (DMSO): Often used to dissolve hydrophobic compounds, but should be diluted to a low final concentration (typically <5%) for in vivo use.^[3]
- Polyethylene glycol (PEG) or Propylene glycol: Can improve the solubility of some peptides.

Q5: How does **Ac-RYYRWK-NH2** exert its effects? What is the signaling pathway?

A5: **Ac-RYYRWK-NH2** acts as a partial agonist at the NOP receptor, which is a G protein-coupled receptor (GPCR). Upon binding, it initiates a signaling cascade that can modulate neuronal excitability and neurotransmitter release. The primary signaling pathway involves the activation of G*ai/o* proteins, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, the G*βγ* subunits can modulate ion channels, such as inhibiting voltage-gated calcium channels and activating inwardly rectifying potassium channels.^{[4][5][6]}

Below is a diagram illustrating the NOP receptor signaling pathway.





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References

- 1. glpbio.com [glpbio.com]
- 2. Peptide solubility and storage - AltaBioscience [altabioscience.com]
- 3. biomatik.com [biomatik.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Nociceptin receptor - Wikipedia [en.wikipedia.org]
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